

# Essential Safety and Logistical Information for Handling Asaprol

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## Compound of Interest

Compound Name: Asaprol

Cat. No.: B12789150

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Disclaimer: The name "**Asaprol**" can refer to two distinct chemical compounds: Acetylsalicylic Acid (a common pharmaceutical) and Calcium 2-hydroxy-1-naphthalenesulfonate (a chemical intermediate). This guide provides detailed safety protocols for both substances to ensure the safety of researchers, scientists, and drug development professionals. It is crucial to verify the exact chemical identity of your compound, primarily by its CAS number, before proceeding with any handling or experimental work.

## Option 1: Asaprol as Acetylsalicylic Acid (Aspirin)

CAS Number: 50-78-2

Acetylsalicylic Acid is a nonsteroidal anti-inflammatory drug (NSAID) widely used for its analgesic, antipyretic, and anti-inflammatory properties. In a laboratory setting, it is a white, crystalline powder.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	180.16 g/mol
Melting Point	135 °C (275 °F)
Flash Point	250 °C (482 °F)
Oral LD50 (Rat)	200 mg/kg
Water Solubility	3.3 g/L at 20 °C

## Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure to Acetylsalicylic Acid. The following table outlines the recommended equipment for routine laboratory operations.

Protection Type	Recommended PPE	Specifications
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Chemical-resistant gloves and a lab coat	Nitrile rubber gloves are suitable.
Respiratory Protection	NIOSH-approved respirator	Required when handling large quantities or if dust is generated. A P95 or higher-rated filter is recommended.

## Experimental Protocol: Safe Handling and Disposal

Handling Procedure:

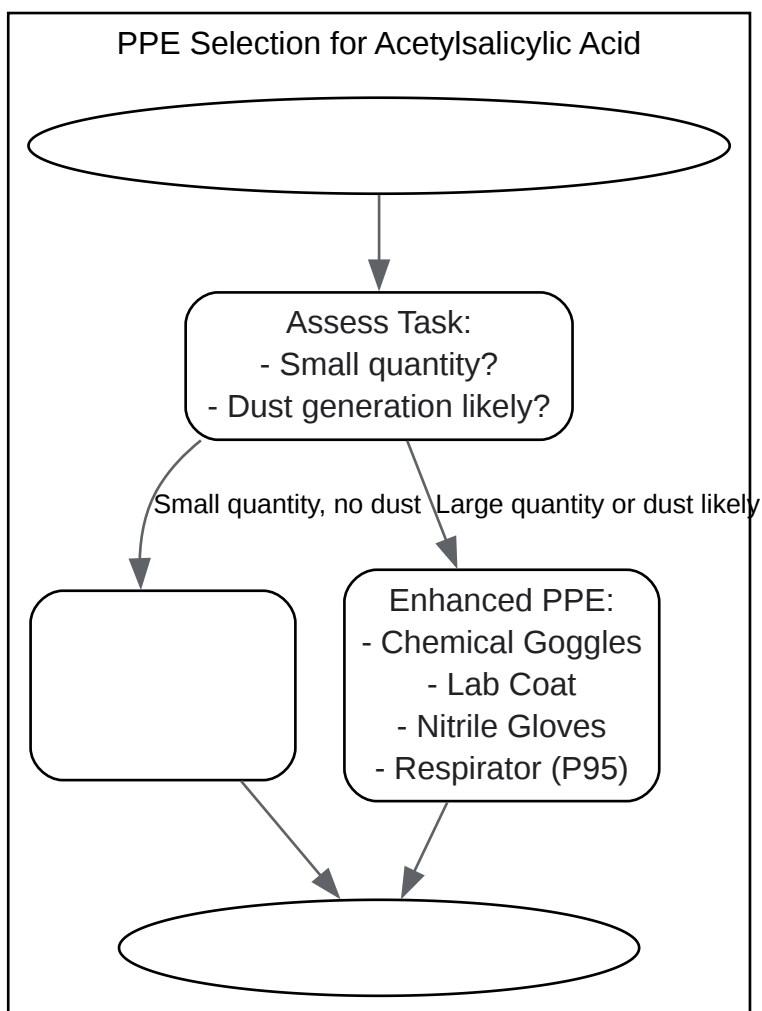
- Preparation: Ensure an eyewash station and safety shower are readily accessible. Work in a well-ventilated area, preferably under a chemical fume hood.

- **Weighing and Transfer:** When weighing and transferring the powder, minimize the creation of dust.
- **Solution Preparation:** When dissolving in solvents, add the solid to the liquid slowly to avoid splashing.
- **Spill Cleanup:** In case of a spill, wear appropriate PPE, dampen the spilled material with water to prevent dust from becoming airborne, and collect it in a sealed container for disposal.

#### Disposal Plan:

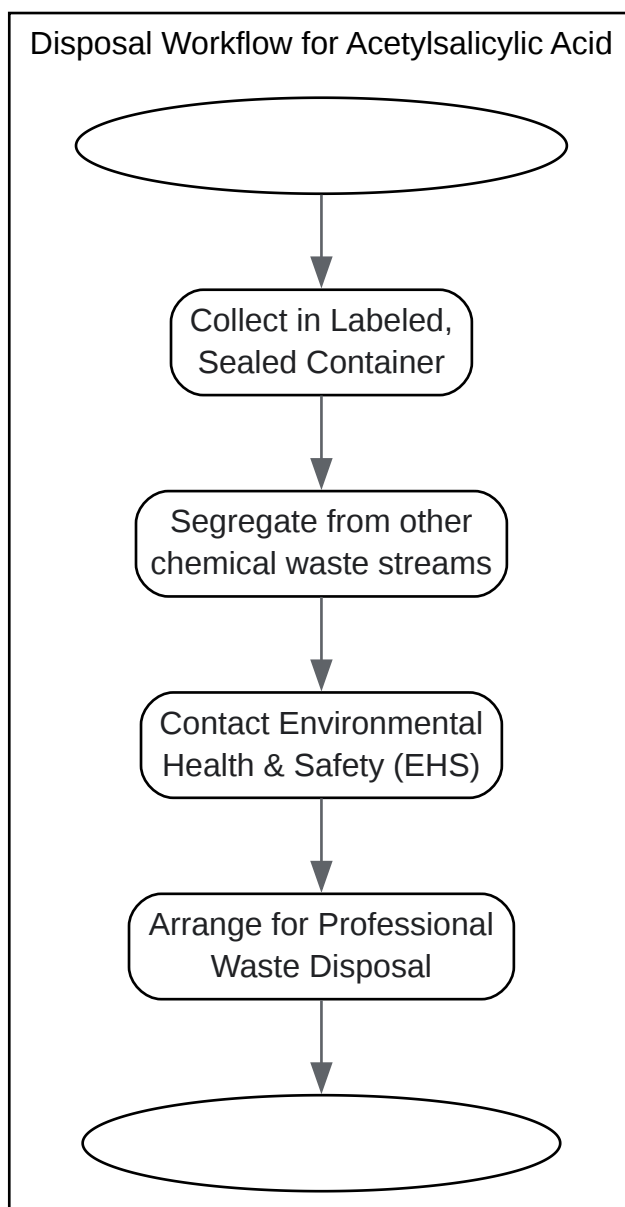
- **Waste Collection:** Collect all waste containing Acetylsalicylic Acid in a clearly labeled, sealed container.
- **Disposal Route:** Dispose of the chemical waste through a licensed professional waste disposal service. Incineration in a chemical incinerator with an afterburner and scrubber is a common method.
- **Container Disposal:** Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. Puncture and dispose of the container according to institutional guidelines.

## Workflow Diagrams



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Caption: PPE selection workflow for handling Acetylsalicylic Acid.



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Caption: Disposal workflow for Acetylsalicylic Acid waste.

## Option 2: **Asaprol** as Calcium 2-hydroxy-1-naphthalenesulfonate

CAS Number: 516-18-7

This compound is a reddish-white powder used as a chemical intermediate in various industries. Due to the lack of a comprehensive, publicly available Safety Data Sheet (SDS) for this specific compound, the following recommendations are based on data for structurally similar naphthalenesulfonic acid derivatives. A cautious approach is strongly advised.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>20</sub> H <sub>14</sub> CaO <sub>8</sub> S <sub>2</sub>
Molecular Weight	486.53 g/mol
Appearance	Reddish-white, odorless powder
Solubility	Soluble in water and alcohol
Decomposition Temperature	Approximately 50 °C

Note: Detailed toxicological data such as LD50 is not readily available for this specific compound.

## Personal Protective Equipment (PPE)

Given the potential hazards associated with naphthalenesulfonic acid derivatives, which can include skin, eye, and respiratory irritation, the following PPE is recommended as a minimum.

Protection Type	Recommended PPE	Specifications
Eye and Face Protection	Tightly fitting safety goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Impervious clothing and chemical-resistant gloves	Wear fire/flammable resistant and impervious clothing. Nitrile or neoprene gloves are recommended.
Respiratory Protection	Full-face respirator with appropriate cartridges	Recommended if exposure limits are exceeded or if irritation is experienced, especially if dust is generated.

## Experimental Protocol: Safe Handling and Disposal

### Handling Procedure:

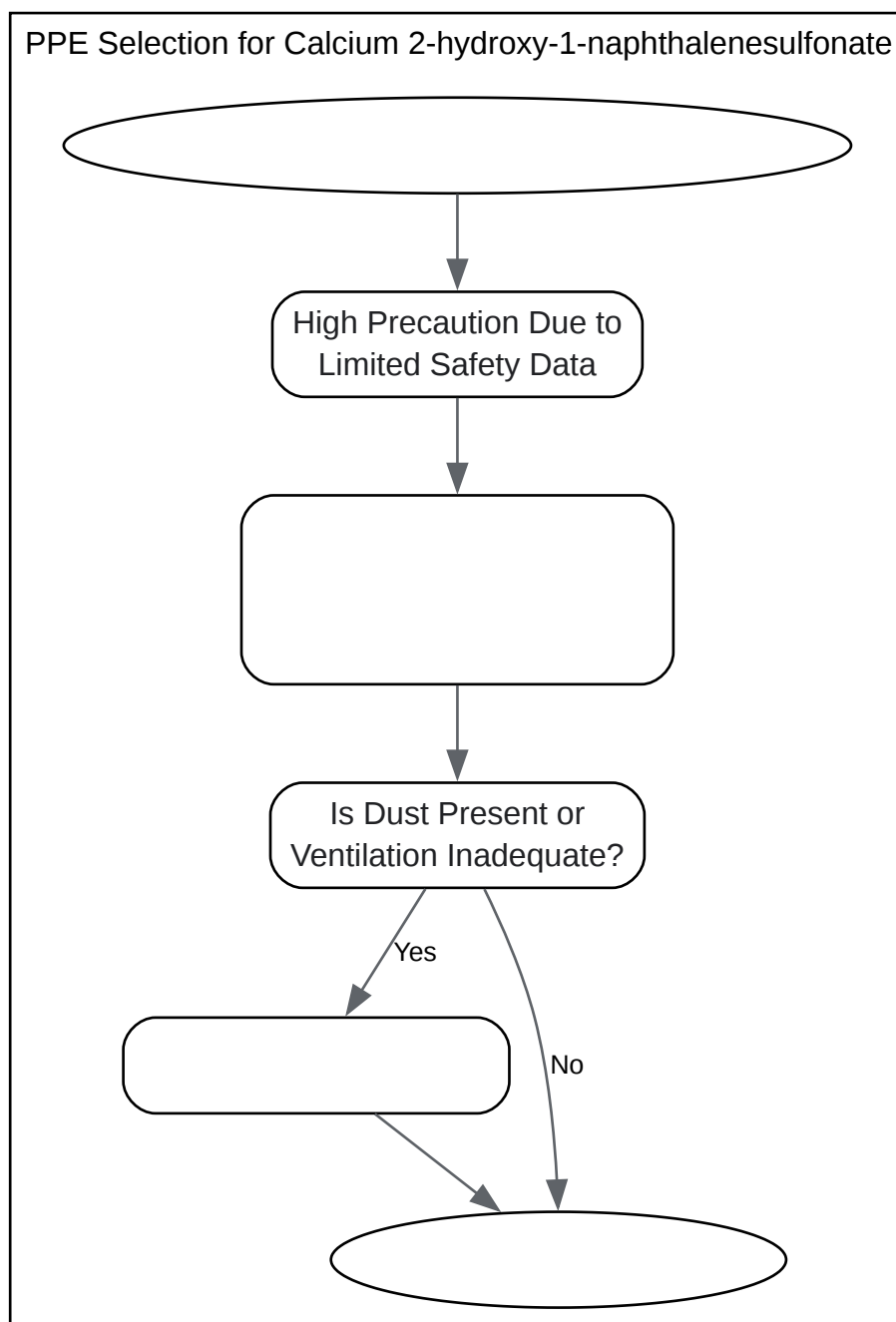
- **Preparation:** Work in a well-ventilated area, preferably a chemical fume hood. Ensure easy access to an eyewash station and safety shower.
- **Avoiding Exposure:** Avoid all personal contact, including inhalation of dust. Do not eat, drink, or smoke in the handling area.
- **Spill Cleanup:** In the event of a spill, avoid dust formation. Wear full PPE, including respiratory protection. Collect the spilled material into a suitable container for disposal.

### Disposal Plan:

- **Waste Collection:** All waste materials should be collected in sealed, clearly labeled containers.
- **Regulatory Compliance:** Waste disposal must be conducted in accordance with all federal, state, and local regulations.

- Professional Disposal: Contact your institution's Environmental Health and Safety department to arrange for disposal by a licensed hazardous waste management company.

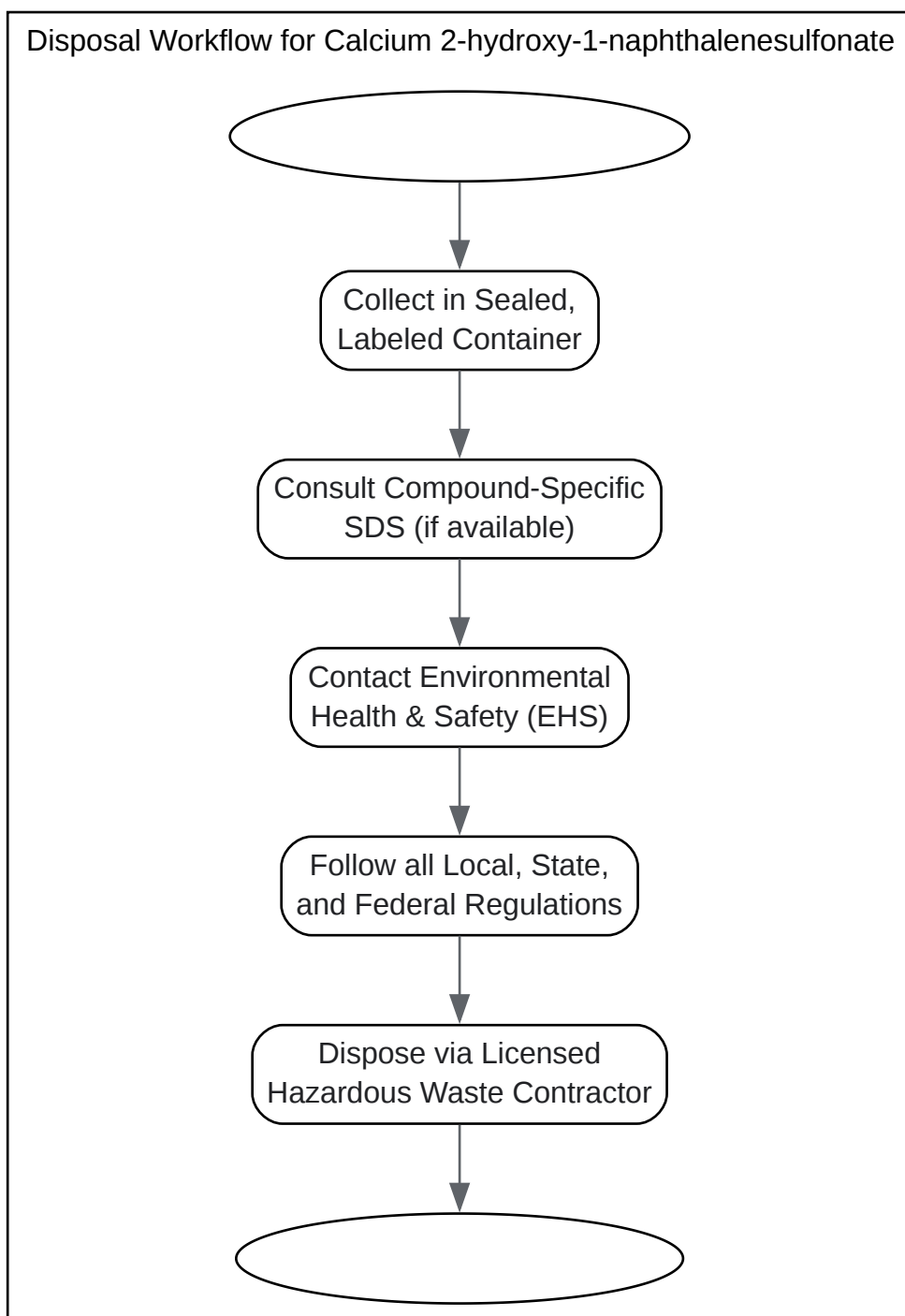
## Workflow Diagrams



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Caption: Precautionary PPE workflow for Calcium 2-hydroxy-1-naphthalenesulfonate.





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Caption: Disposal workflow for Calcium 2-hydroxy-1-naphthalenesulfonate waste.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Asaprol]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12789150#personal-protective-equipment-for-handling-asaprol>]

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